

# Piroheptine Hydrochloride: A Technical Guide to its Synthesis and Chemical Profile

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## Compound of Interest

Compound Name: Piroheptine hydrochloride

Cat. No.: B1678458

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This in-depth technical guide provides a comprehensive overview of the synthesis, chemical structure, and known pharmacological profile of **piroheptine hydrochloride**. The information is curated for professionals in the fields of medicinal chemistry, pharmacology, and drug development.

## Chemical Structure and Properties

Piroheptine is a tricyclic antidepressant derivative with a pyrrolidine moiety. Its chemical name is 3-(10,11-dihydro-5H-dibenzo[a,d]cyclohepten-5-ylidene)-1-ethyl-2-methylpyrrolidine. The hydrochloride salt is the common pharmaceutical form.

Table 1: Chemical and Physical Properties of Piroheptine

| Property          | Value  |
|-------------------|--|
| Molecular Formula | C22H25N  |
| Molecular Weight  | 303.44 g/mol   |
| CAS Number        | 16378-21-5   |
| IUPAC Name        | 3-(10,11-dihydro-5H-dibenzo[a,d]cyclohepten-5-ylidene)-1-ethyl-2-methylpyrrolidine |

Table 2: Chemical and Physical Properties of **Piroheptine Hydrochloride**

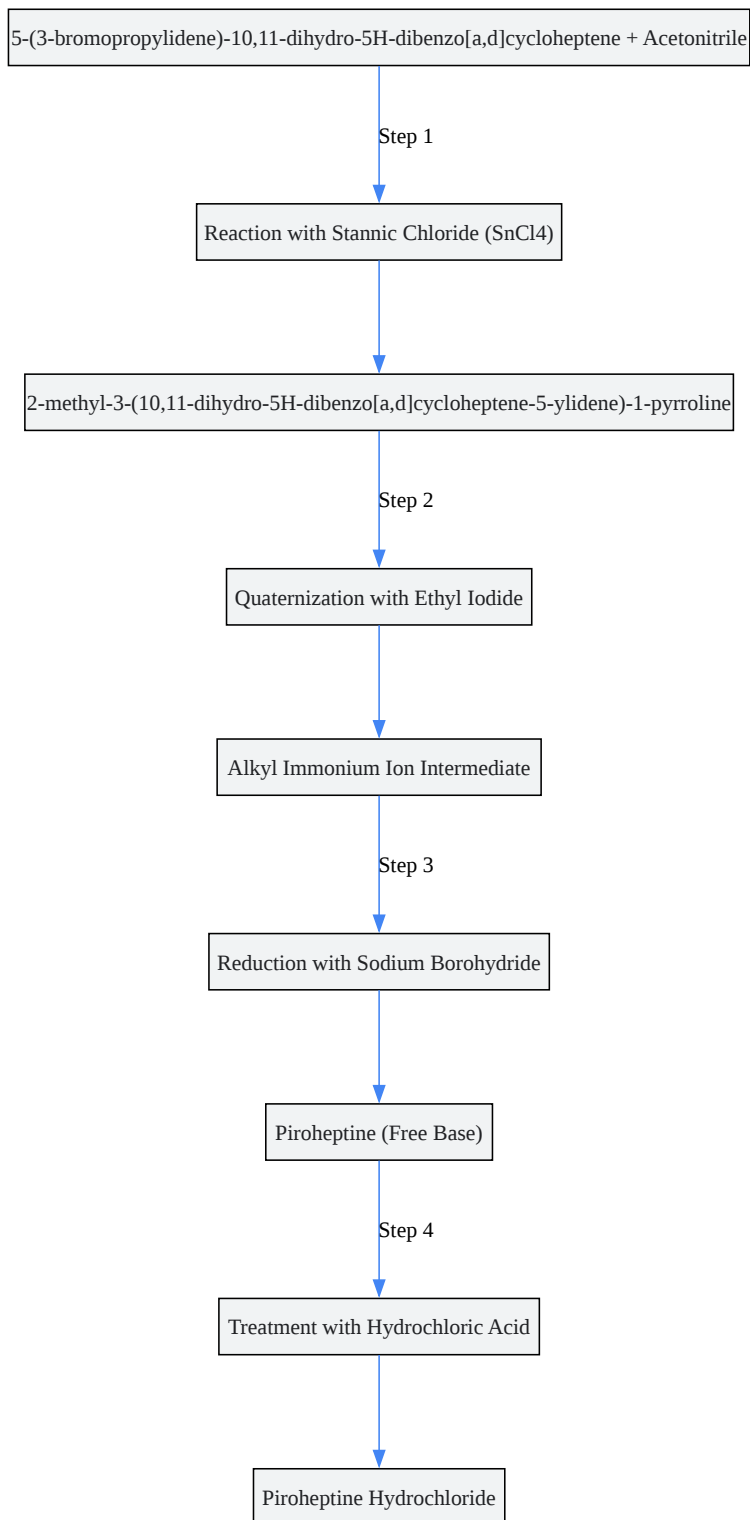
| Property          | Value                      |
|-------------------|----------------------------|
| Molecular Formula | C22H26ClN[1]               |
| Molecular Weight  | 339.9 g/mol [1]            |
| CAS Number        | 16378-22-6[1][2]           |
| Melting Point     | 250-253 °C[2]              |
| Synonyms          | Trimol, Piroheptine HCl[1] |

## Synthesis of Piroheptine Hydrochloride

The synthesis of piroheptine involves a multi-step chemical process. While detailed experimental protocols from the original patents (NL 6609280 and US 3454595) are not readily available in the public domain, the general synthetic route has been described. The process starts from 5-(3-bromopropylidene)-10,11-dihydro-5H-dibenzo[a,d]cycloheptene.

## Experimental Workflow

The following diagram outlines the key steps in the synthesis of piroheptine.



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A high-level overview of the synthetic pathway to **piroheptine hydrochloride**.

## Description of Synthesis Steps

The synthesis can be broadly described in the following stages:

- **Cyclization:** The initial step involves the reaction of 5-(3-bromopropylidene)-10,11-dihydro-5H-dibenzo[a,d]cycloheptene with acetonitrile in the presence of a catalyst, such as stannic chloride ( $\text{SnCl}_4$ ). This reaction forms the pyrroline ring, yielding 2-methyl-3-(10,11-dihydro-5H-dibenzo[a,d]cycloheptene-5-ylidene)-1-pyrroline.
- **Quaternization:** The resulting pyrroline intermediate is then quaternized using ethyl iodide. This step introduces the ethyl group to the nitrogen atom, forming an alkyl immonium ion.
- **Reduction:** The immonium ion is subsequently reduced. A common reducing agent for this type of transformation is sodium borohydride, which reduces the Schiff base to afford the final piroheptine free base.
- **Salt Formation:** Finally, the piroheptine free base is treated with hydrochloric acid to form the more stable and water-soluble hydrochloride salt.

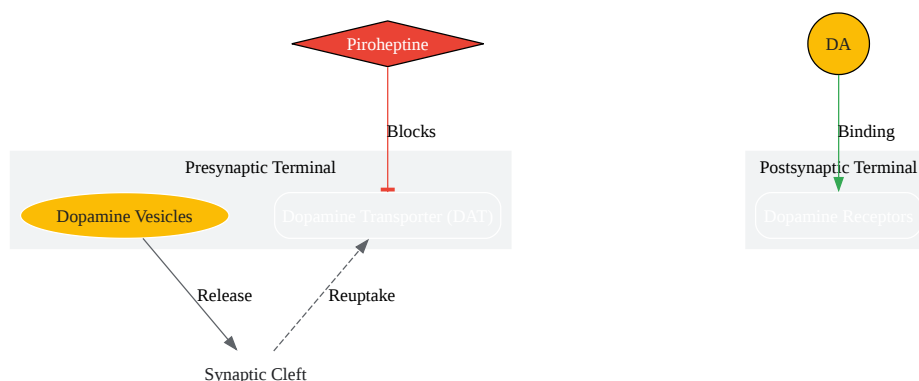
Note: This description is a summary of the likely synthetic route. For precise experimental details, including reagent quantities, reaction times, temperatures, and purification methods, consulting the original patent literature is recommended.

## Mechanism of Action and Signaling Pathway

Piroheptine is known to act as a dopamine reuptake inhibitor (DRI). DRIs function by blocking the dopamine transporter (DAT), a protein responsible for the reabsorption of dopamine from the synaptic cleft back into the presynaptic neuron. This inhibition leads to an increase in the extracellular concentration of dopamine, thereby enhancing dopaminergic neurotransmission.

## Dopamine Reuptake Inhibition Pathway

The following diagram illustrates the mechanism of action of a dopamine reuptake inhibitor like piroheptine at the synaptic level.



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Mechanism of action of Piroheptine as a dopamine reuptake inhibitor.

At present, there is a lack of publicly available scientific literature detailing the effects of piroheptine on other specific cellular signaling pathways beyond its primary action as a dopamine reuptake inhibitor. Further research is required to fully elucidate its broader pharmacological profile. The structural similarity to cyproheptadine, a known histamine and serotonin antagonist, suggests that piroheptine could potentially interact with other monoamine systems, but this remains to be experimentally verified.

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## References

- 1. Pyrrolidine, 3-(10,11-dihydro-5H-dibenzo(a,d)cyclohepten-5-ylidene)-1-ethyl-2-methyl-, hydrochloride (1:1) | C<sub>22</sub>H<sub>26</sub>ClN | CID 27844 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chembk.com [chembk.com]
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